

# Essential Safety and Operational Guide for 1-Bromo-10-phenyldecane

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## Compound of Interest

Compound Name: **1-Bromo-10-phenyldecane**

Cat. No.: **B1273156**

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This guide provides immediate, essential safety and logistical information for handling **1-Bromo-10-phenyldecane** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining clear operational and disposal plans.

While a comprehensive Safety Data Sheet (SDS) for **1-Bromo-10-phenyldecane** is not readily available, the information presented here is compiled from data on structurally similar long-chain halogenated hydrocarbons and available chemical properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) It is imperative to handle this compound with caution, assuming it may possess hazards similar to related chemicals, such as skin and eye irritation.[\[1\]](#)[\[6\]](#)[\[10\]](#)

## Quantitative Data Summary

The following table summarizes the available physicochemical data for **1-Bromo-10-phenyldecane**.

Property	Value
CAS Number	85562-26-1 <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Molecular Formula	C <sub>16</sub> H <sub>25</sub> Br <a href="#">[11]</a> <a href="#">[13]</a>
Molecular Weight	297.28 g/mol <a href="#">[11]</a> <a href="#">[13]</a>
Appearance	Not Available
Boiling Point	Not Available
Melting Point	Not Available
Flash Point	Not Available
Density	Not Available

## Personal Protective Equipment (PPE)

When handling **1-Bromo-10-phenyldecane**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.[\[14\]](#)

## Recommended PPE

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against potential splashes and vapors that can cause serious eye irritation. <a href="#">[1]</a> <a href="#">[7]</a>
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact, which may cause irritation. <a href="#">[1]</a> <a href="#">[6]</a> Gloves should be inspected before use and disposed of properly after handling.
Body Protection	A chemically resistant lab coat.	Protects against incidental skin contact and contamination of personal clothing.
Respiratory Protection	Generally not required under normal use with adequate ventilation.	All handling should be performed in a certified chemical fume hood to prevent inhalation of any potential vapors. <a href="#">[14]</a>

## Operational and Disposal Plans

Strict adherence to the following protocols for handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

## Experimental Protocols: Handling and Storage

- Engineering Controls: All work with **1-Bromo-10-phenyldecane** must be conducted in a well-ventilated chemical fume hood.[\[14\]](#) An eyewash station and safety shower must be readily accessible.[\[4\]](#)
- Safe Handling Practices:
  - Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)[\[7\]](#)
  - Do not breathe any mists or vapors that may be generated.

- Wash hands thoroughly after handling the compound.[[1](#)]
- Keep the container tightly closed when not in use.
- Storage:
  - Store in a cool, dry, and well-ventilated area.[[5](#)]
  - Keep away from incompatible materials such as strong oxidizing agents and strong bases.  
[[2](#)][[4](#)][[8](#)]

## Spill Management Protocol

- Immediate Action: Evacuate non-essential personnel from the spill area.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, vermiculite, or a universal binder.[[9](#)][[14](#)][[15](#)]
- Cleanup:
  - Carefully collect the absorbed material and contaminated debris into a designated, sealable container for hazardous waste.[[9](#)][[14](#)]
  - Use non-sparking tools if there is any fire risk.
- Decontamination: Clean the spill area thoroughly with soap and water. All cleaning materials must also be disposed of as hazardous waste.
- Personal Protection: Wear the appropriate PPE throughout the entire cleanup process.[[15](#)]

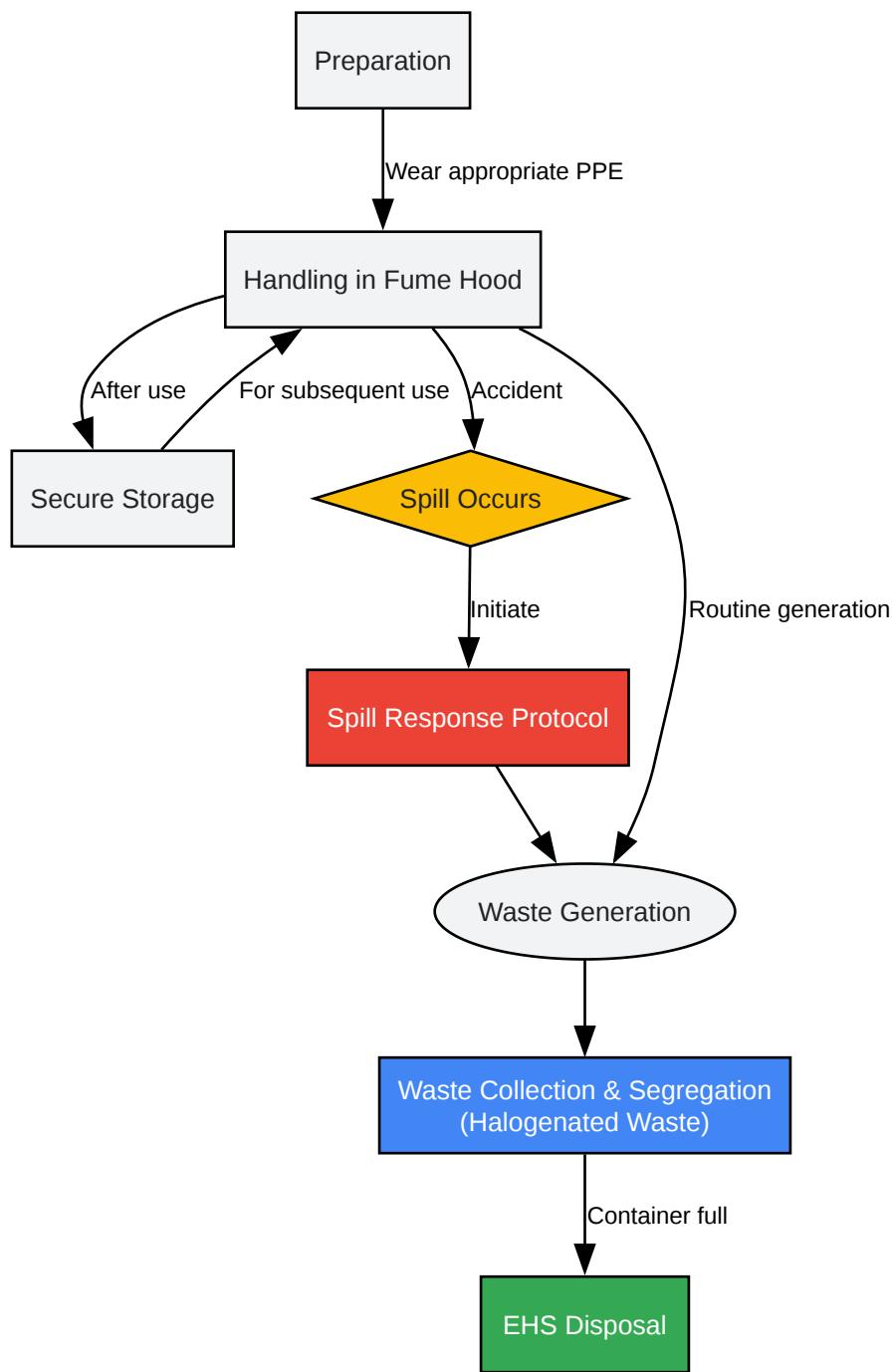
## Disposal Protocol

- Waste Segregation: **1-Bromo-10-phenyldecane** is a halogenated organic compound and must be disposed of as hazardous waste. It is critical to segregate this waste from non-halogenated organic waste to prevent complications in the disposal process.[[14](#)]
- Waste Collection:

- Collect all waste, including unused product, contaminated labware, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.[9][14]
- The container must be compatible with the chemical, such as a polyethylene container.[14]
- Label the container with "Hazardous Waste" and the full chemical name: "**1-Bromo-10-phenyldecane**".[14]
- Final Disposal:
  - The sealed and labeled waste container should be stored in a designated satellite accumulation area.
  - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[5][9]
  - The recommended method of disposal is high-temperature incineration at a facility equipped with an afterburner and scrubber to neutralize hazardous combustion byproducts like hydrogen bromide gas.[5][15]

## Logical Workflow for Handling **1-Bromo-10-phenyldecane**

The following diagram illustrates the procedural flow for the safe handling and disposal of **1-Bromo-10-phenyldecane**.

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Caption: Workflow for safe handling and disposal of **1-Bromo-10-phenyldecane**.

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